

# Safeguarding Research: Proper Disposal Procedures for Dolutegravir Intermediate-1

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Compound of Interest		
Compound Name:	Dolutegravir intermediate-1	
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For researchers, scientists, and drug development professionals, ensuring laboratory safety and proper chemical handling is paramount. This guide provides essential, immediate safety and logistical information for the proper disposal of **Dolutegravir intermediate-1** (CAS Number: 1335210-23-5), a key component in the synthesis of the antiretroviral medication Dolutegravir. Adherence to these procedures is critical for protecting personnel and the environment.

## **Immediate Safety and Handling Precautions**

**Dolutegravir intermediate-1** is a solid substance that requires careful handling due to its hazardous properties.[1] The primary hazards associated with this chemical are:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

The signal word for this chemical is "Warning".[1]

Personal Protective Equipment (PPE): When handling **Dolutegravir intermediate-1**, all personnel must wear appropriate PPE, including:



- Safety glasses or goggles
- Chemical-resistant gloves (e.g., nitrile)
- A lab coat or other protective clothing
- A properly fitted respirator if there is a risk of inhalation, especially when handling the powder form.

First Aid Measures: In case of exposure, the following first aid procedures should be followed immediately:

- After inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not
  breathing, give artificial respiration. Seek immediate medical attention. Do not use mouth-tomouth resuscitation if the victim ingested or inhaled the chemical.[1]
- After skin contact: Immediately remove contaminated clothing. Wash the affected area thoroughly with soap and plenty of water.[1]
- After eye contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
- After ingestion: Call a poison center or doctor/physician if you feel unwell. Rinse mouth. Do NOT induce vomiting.

## **Chemical and Hazard Summary**

For quick reference, the key properties and hazard information for **Dolutegravir intermediate-**1 are summarized in the table below.



Property	Value
Chemical Name	1-(2,2-dimethoxyethyl)-5-methoxy-6- (methoxycarbonyl)-4-oxo-1,4-dihydropyridine-3- carboxylic acid[1]
CAS Number	1335210-23-5[1]
Molecular Formula	C13H17NO8[1]
Molecular Weight	315.28 g/mol [1]
Physical Form	Solid[1]
GHS Hazard Statements	H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)
Signal Word	Warning[1]

## **Step-by-Step Disposal Protocol**

The disposal of **Dolutegravir intermediate-1** must be conducted in a manner that ensures the safety of laboratory personnel and minimizes environmental impact. As a pharmaceutical intermediate, it falls under regulations for chemical and pharmaceutical waste. High-temperature incineration is the preferred method for the disposal of pharmaceutical waste.[2]

Experimental Protocol for Waste Handling and Segregation:

- Segregation of Waste: All waste materials contaminated with **Dolutegravir intermediate-1**, including unused product, contaminated PPE, and cleaning materials, must be segregated from general laboratory waste. These should be collected in a designated, clearly labeled, and sealed hazardous waste container.
- Container Labeling: The hazardous waste container must be labeled with the words
  "Hazardous Waste" and include the full chemical name: "1-(2,2-dimethoxyethyl)-5-methoxy-6-(methoxycarbonyl)-4-oxo-1,4-dihydropyridine-3-carboxylic acid" and the CAS number
  "1335210-23-5".



- Waste Storage: Store the sealed hazardous waste container in a designated, well-ventilated, and secure area away from incompatible materials. The storage area should be clearly marked as a hazardous waste storage area.
- Spill Management: In the event of a spill, contain the spill using an inert absorbent material
  (e.g., vermiculite, sand, or earth). Do not use combustible materials, such as sawdust.
   Carefully collect the absorbed material and any contaminated soil into a labeled hazardous
  waste container. Clean the spill area with a suitable decontamination solution.

#### Disposal Workflow:

The following diagram illustrates the decision-making process for the proper disposal of **Dolutegravir intermediate-1**.



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